

Commercial Suppliers and Technical Guide for Δ^5 -Avenasterol-d4

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Compound of Interest

Compound Name: Δ^5 -Avenasterol-d4

Cat. No.: B1155743

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For researchers, scientists, and drug development professionals utilizing **Δ^5 -Avenasterol-d4** as an internal standard or for other research applications, this technical guide provides a comprehensive overview of its commercial availability, key technical data, and a detailed experimental protocol for its use in quantitative analysis.

Commercial Availability

Δ^5 -Avenasterol-d4 is a specialized deuterated sterol available from a limited number of suppliers. The primary commercial source identified is LGC Standards.

Table 1: Commercial Supplier and Product Specifications for **Δ^5 -Avenasterol-d4**

Supplier	Product Name	Product Code	Molecular Formula	Molecular Weight	Notes
LGC Standards	delta5-Avenasterol-d4 (E/Z mixture)	TRC-A794822	C ₂₉ D ₄ H ₄₄ O	416.716	Offered as a neat chemical. A detailed Certificate of Analysis with purity and isotopic enrichment should be requested from the supplier. [1]

Physicochemical Data

Table 2: Physicochemical Properties of **Δ5-Avenasterol-d4**

Property	Value	Source
Molecular Formula	C ₂₉ D ₄ H ₄₄ O	LGC Standards [1]
Molecular Weight	416.716 g/mol	LGC Standards [1]
Accurate Mass	416.396	LGC Standards [1]
Unlabelled CAS Number	18472-36-1	LGC Standards [1]

Application: Internal Standard for Quantitative Analysis

Due to its structural similarity to endogenous phytosterols and its mass shift from the deuterium labeling, **Δ5-Avenasterol-d4** is an ideal internal standard for accurate quantification of Δ5-Avenasterol and other phytosterols in complex matrices by mass spectrometry. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry,

as it effectively corrects for variations in sample preparation, chromatographic retention, and ionization efficiency.

Experimental Protocol: Quantification of Phytosterols in a Biological Matrix using GC-MS with a Deuterated Internal Standard

The following is a representative protocol for the quantification of phytosterols, including Δ^5 -Avenasterol, in a vegetable oil matrix using gas chromatography-mass spectrometry (GC-MS) with **Δ^5 -Avenasterol-d4** as an internal standard. This protocol is adapted from established methods for phytosterol analysis.[\[2\]](#)[\[3\]](#)

1. Materials and Reagents:

- Vegetable oil sample
- **Δ^5 -Avenasterol-d4** (Internal Standard)
- Ethanol (absolute)
- Potassium hydroxide (KOH)
- n-Hexane
- Pyridine
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Nitrogen gas (high purity)

2. Sample Preparation:

- Saponification:
 - Accurately weigh approximately 20 mg of the vegetable oil sample into a glass test tube.
 - Add a known amount of **Δ^5 -Avenasterol-d4** internal standard solution.

- Add 2 mL of 2 M ethanolic KOH solution.
- Seal the tube and heat at 80°C for 1 hour to saponify the lipids.[\[2\]](#)
- Extraction of Unsaponifiables:
 - Cool the sample to room temperature.
 - Add 2 mL of deionized water and 3 mL of n-hexane.
 - Vortex for 1 minute to extract the unsaponifiable fraction, including the sterols.
 - Centrifuge at 3000 x g for 5 minutes to separate the layers.
 - Carefully transfer the upper n-hexane layer to a clean tube.
 - Repeat the extraction two more times with additional n-hexane.
 - Combine the n-hexane extracts and evaporate to dryness under a gentle stream of nitrogen.
- Derivatization:
 - To the dried residue, add 100 µL of pyridine and 100 µL of BSTFA with 1% TMCS.
 - Seal the tube and heat at 70°C for 30 minutes to convert the sterols to their trimethylsilyl (TMS) ethers. This step is crucial for improving the volatility and chromatographic behavior of the sterols for GC analysis.

3. GC-MS Analysis:

- Gas Chromatograph Conditions:
 - Column: A non-polar capillary column, such as a DB-5ms or equivalent (30 m x 0.25 mm i.d., 0.25 µm film thickness).
 - Carrier Gas: Helium at a constant flow rate.

- Oven Temperature Program: An initial temperature of 180°C, ramped to 280°C at a rate of 10°C/min, and held for 15 minutes.
- Injector: Splitless mode at 280°C.
- Mass Spectrometer Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity.
 - Ions to Monitor:
 - Quantification and qualifier ions for the TMS-ether of Δ^5 -Avenasterol.
 - Quantification and qualifier ions for the TMS-ether of **Δ^5 -Avenasterol-d4**.

4. Data Analysis:

- Identify the peaks corresponding to the TMS-ethers of Δ^5 -Avenasterol and **Δ^5 -Avenasterol-d4** based on their retention times and characteristic mass fragments.
- Calculate the peak area ratio of the analyte (Δ^5 -Avenasterol) to the internal standard (**Δ^5 -Avenasterol-d4**).
- Quantify the concentration of Δ^5 -Avenasterol in the original sample by comparing this ratio to a calibration curve prepared with known concentrations of Δ^5 -Avenasterol and a fixed concentration of the internal standard.

Visualizations

Experimental Workflow for Phytosterol Quantification

The following diagram illustrates the key steps in the analytical workflow for the quantification of phytosterols using a deuterated internal standard.

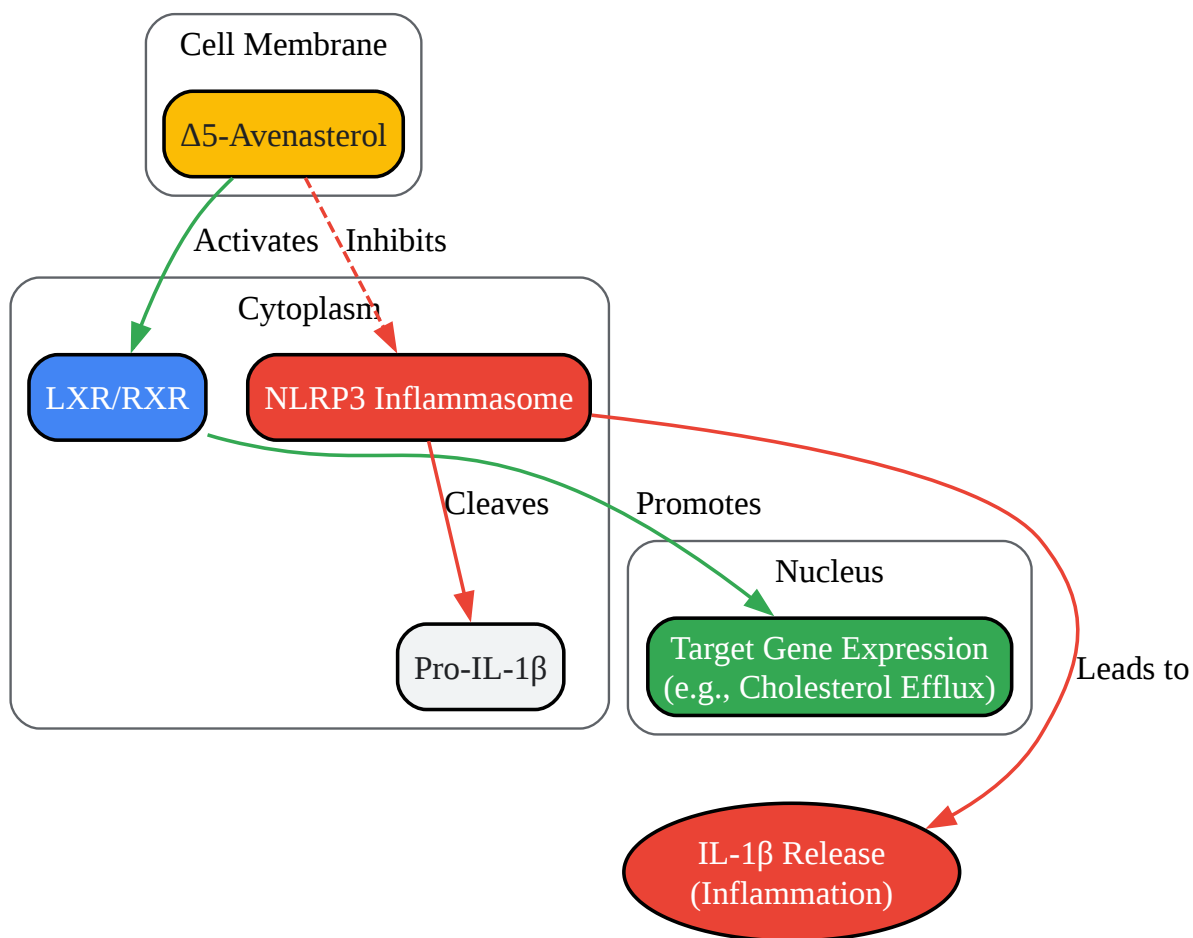


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Caption: Workflow for phytosterol quantification.

Putative Biological Roles of Δ^5 -Avenasterol

While a specific signaling pathway for Δ^5 -Avenasterol is not fully elucidated, phytosterols, in general, are known to exert anti-inflammatory and antioxidant effects. The diagram below illustrates a potential mechanism of action related to the modulation of inflammation.



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Caption: Putative anti-inflammatory mechanism.

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References

- 1. delta5-Avenasterol-d4 (E/Z mixture) | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]

- 2. Quantitative analysis of phytosterols in edible oils using APCI liquid chromatography-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. GC/EI-MS method for the determination of phytosterols in vegetable oils - PMC [pmc.ncbi.nlm.nih.gov]
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